

Boron Trifluoride Dihydrate: A Technical Guide to Synthesis and Characterization

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Compound of Interest

Compound Name: *Boron trifluoride dihydrate*

Cat. No.: *B081082*

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This in-depth technical guide provides a comprehensive overview of the synthesis and characterization of **boron trifluoride dihydrate** ($\text{BF}_3 \cdot 2\text{H}_2\text{O}$). Boron trifluoride and its complexes are pivotal Lewis acid catalysts in a myriad of organic reactions, including alkylation, acylation, and polymerization, making them essential reagents in pharmaceutical and materials science research.[1] This document outlines detailed experimental protocols, quantitative data, and key analytical techniques for the successful preparation and validation of this important chemical compound.

Synthesis of Boron Trifluoride Dihydrate

The synthesis of **boron trifluoride dihydrate** is typically achieved through the direct reaction of boron trifluoride gas with water.[2] The process involves the careful generation of BF_3 gas followed by its controlled introduction into water.

Experimental Protocol: Synthesis of Boron Trifluoride Gas

A common laboratory-scale synthesis of boron trifluoride gas involves the reaction of a fluoroborate salt with boric acid and sulfuric acid.[2]

Materials:

- Ammonium fluoroborate (NH_4BF_4)
- Boric oxide (B_2O_3), finely powdered
- Concentrated sulfuric acid (H_2SO_4)
- Diethyl ether (for trapping, optional) or Water
- Ice

Equipment:

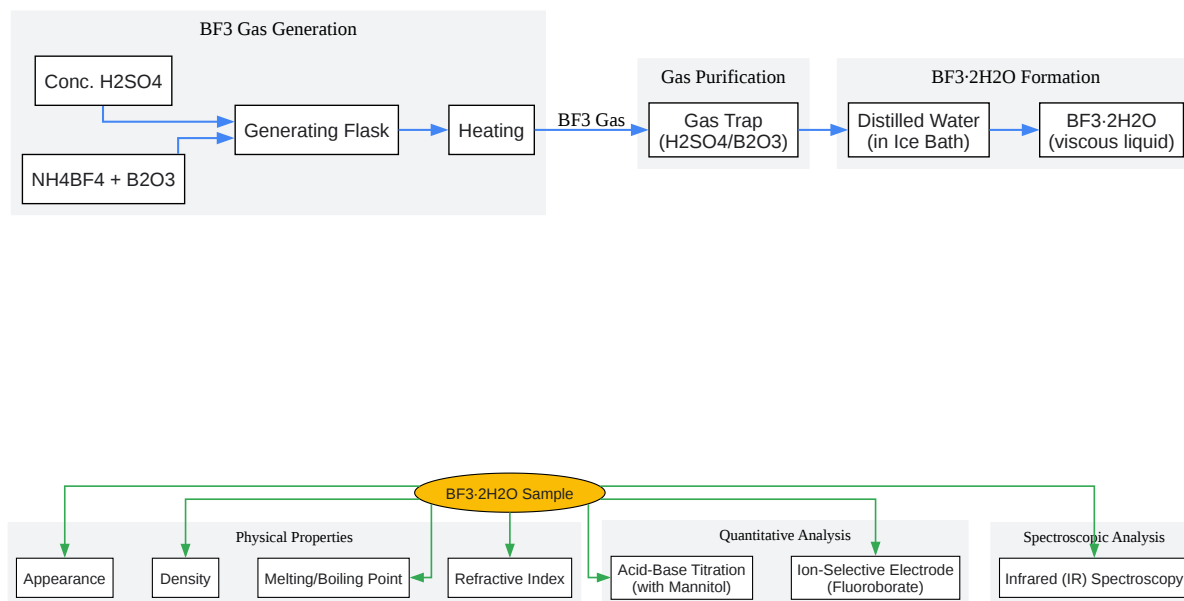
- 500 mL generating flask
- Dropping funnel
- Gas washing bottle (trap)
- Gas delivery tube
- Receiving flask or impinger containing water
- Heating mantle
- Ice bath

Procedure:

- Set up the apparatus in a fume hood. The generating flask is fitted with a dropping funnel and a gas outlet tube. The outlet tube is connected to a trap (which can be empty or contain concentrated sulfuric acid saturated with boric acid to remove any hydrogen fluoride impurities) and then to a gas delivery tube leading into the receiving flask with water.[2]
- In the generating flask, thoroughly mix 50 g of ammonium fluoroborate with 6 g of finely powdered boric oxide.[2]
- Place the receiving flask containing a pre-determined amount of distilled water in an ice bath to manage the exothermic reaction.

- Slowly add 40 mL of concentrated sulfuric acid to the generating flask through the dropping funnel.[2] A vigorous reaction will occur initially.
- Maintain a steady evolution of boron trifluoride gas by gently heating the generating flask. The reaction rate should be controlled to ensure efficient absorption in the water.[2]
- Bubble the generated boron trifluoride gas through the cold water in the receiving flask. The reaction between boron trifluoride and water will yield a viscous liquid, which is **boron trifluoride dihydrate** ($\text{BF}_3 \cdot 2\text{H}_2\text{O}$).[2]
- Continue the reaction until the desired amount of dihydrate is formed. The process can be monitored by the weight gain of the receiving flask.
- Once the reaction is complete, dismantle the apparatus carefully in the fume hood.

Synthesis Workflow



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